

Spectroscopic Profile of Trichloronat: A Technical Guide

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Compound of Interest

Compound Name: *Trichloronat*

CAS No.: *327-98-0*

Cat. No.: *B1683238*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the organophosphate insecticide **Trichloronat**. It includes available data from Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), presented in a structured format for easy reference and comparison. Detailed experimental protocols, based on established methodologies for pesticide analysis, are also provided.

Mass Spectrometry (MS)

Mass spectrometry data is crucial for determining the molecular weight and fragmentation pattern of **Trichloronat**, aiding in its identification and quantification.

Data Presentation

Technique	Ionization Mode	Key Fragments (m/z)
Gas Chromatography-Mass Spectrometry (GC-MS)	Electron Ionization (EI)	297, 269, 113, 109
Liquid Chromatography-Mass Spectrometry (LC-MS)	Electrospray Ionization (ESI)	332.9434, 304.912, 137.0185, 126.9975

Experimental Protocols

Gas Chromatography-Mass Spectrometry (GC-MS)

A standard method for the analysis of organochlorine and organophosphate pesticides by GC-MS would be employed.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (e.g., Agilent 8890 GC with a 7000D TQ MS).
- Sample Preparation: A sample containing **Trichloronat** is extracted using a suitable solvent like a mixture of hexane and acetone (1:1). The extract is then filtered and, if necessary, concentrated.
- GC Conditions:
 - Column: Agilent J&W HP-5ms GC capillary column (30 m × 0.25 mm, 0.25 μm) or equivalent.
 - Inlet: Split/splitless inlet, typically operated in splitless mode for trace analysis.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Temperature Program: An initial temperature of around 70°C, held for a few minutes, followed by a ramp up to approximately 280-300°C.
- MS Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.

- Acquisition Mode: Selected Ion Monitoring (SIM) for targeted analysis or full scan for qualitative analysis.
- Mass Range: Typically scanned from m/z 50 to 400.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is particularly useful for the analysis of less volatile or thermally labile pesticides.

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer (e.g., Agilent 1290 Infinity II LC with a 6470 Triple Quadrupole LC/MS).
- Sample Preparation: Extraction with a polar solvent such as acetonitrile or methanol, often using QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology, followed by a cleanup step.
- LC Conditions:
 - Column: A reverse-phase C18 column (e.g., 2.1 x 100 mm, 2.7 μ m).
 - Mobile Phase: A gradient of water and acetonitrile or methanol, both containing a small amount of an additive like formic acid or ammonium formate to improve ionization.
 - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
- MS Conditions:
 - Ionization: Electrospray Ionization (ESI) in positive ion mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity in quantitative analysis.

Infrared (IR) Spectroscopy

Infrared spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **Trichloronat** would show characteristic absorptions for its various bonds.

Data Presentation

While specific peak frequencies for **Trichloronat** are not readily available in the searched literature, a representative spectrum would exhibit the following characteristic absorption bands for an organophosphorus compound of its structure.

Functional Group	Expected Absorption Range (cm ⁻¹)
P=S (Thiophosphate)	800 - 600
P-O-C (Aryl)	1240 - 1160
P-O-C (Alkyl)	1050 - 990
C-Cl (Aromatic)	1100 - 1000
C-H (Aromatic)	3100 - 3000
C-H (Alkyl)	3000 - 2850
C=C (Aromatic)	1600 - 1450

Experimental Protocol

Fourier-Transform Infrared (FTIR) Spectroscopy

- Instrumentation: A benchtop FTIR spectrometer (e.g., Agilent 4500 or 5500 Series).
- Sample Preparation: For a liquid sample like **Trichloronat**, the Neat technique is often used. A drop of the sample is placed directly onto the ATR (Attenuated Total Reflectance) crystal.
[\[1\]](#)
- Data Acquisition:
 - Mode: Attenuated Total Reflectance (ATR).
 - Spectral Range: Typically 4000 to 400 cm⁻¹.
 - Resolution: 4 cm⁻¹.
 - Scans: An accumulation of 16 to 32 scans to obtain a good signal-to-noise ratio.

- A background spectrum of the clean ATR crystal is recorded prior to the sample measurement.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the detailed structure of a molecule by providing information about the chemical environment of specific nuclei. Due to the unavailability of experimental NMR data for **Trichloronat** in the public domain, predicted chemical shifts are provided below. These predictions are based on computational models and offer an estimation of the expected spectral data.

Predicted ^1H NMR Data

Proton Environment	Predicted Chemical Shift (ppm)	Multiplicity
-CH ₂ - (ethyl attached to P)	2.0 - 2.5	Doublet of Quartets (dq)
-CH ₃ (ethyl attached to P)	1.1 - 1.5	Triplet of Doublets (td)
-O-CH ₂ - (ethoxy)	4.2 - 4.6	Doublet of Quartets (dq)
-O-CH ₂ -CH ₃ (ethoxy)	1.3 - 1.7	Triplet (t)
Aromatic-H	7.4 - 7.8	Singlet (s) and Doublet (d)

Predicted ^{13}C NMR Data

Carbon Environment	Predicted Chemical Shift (ppm)
-CH ₂ - (ethyl attached to P)	25 - 35
-CH ₃ (ethyl attached to P)	5 - 15
-O-CH ₂ - (ethoxy)	65 - 75
-O-CH ₂ -CH ₃ (ethoxy)	10 - 20
Aromatic C-Cl	125 - 135
Aromatic C-H	120 - 130
Aromatic C-O	150 - 160

Predicted ^{31}P NMR Data

Phosphorus Environment	Predicted Chemical Shift (ppm)
P=S	80 - 100

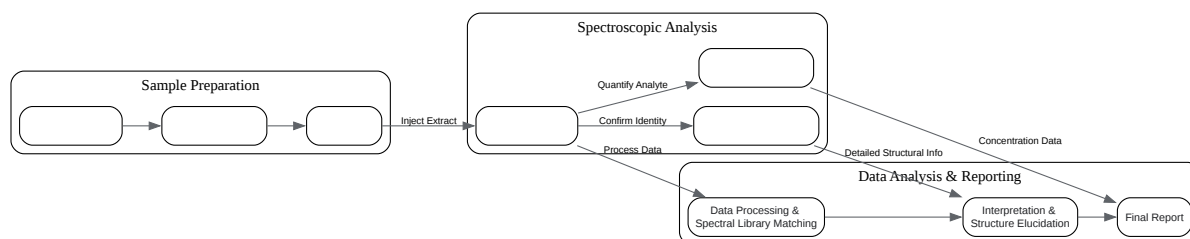
Experimental Protocol

General NMR Analysis of an Organophosphate Pesticide

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation:
 - A small amount of the **Trichloronat** sample (typically 5-20 mg) is dissolved in a deuterated solvent (e.g., CDCl_3 , Acetone- d_6) in an NMR tube.
 - A small amount of a reference standard, such as tetramethylsilane (TMS) for ^1H and ^{13}C NMR, is added. For ^{31}P NMR, an external standard like 85% H_3PO_4 is typically used.
- Data Acquisition:
 - ^1H NMR: A standard one-pulse experiment is performed. Key parameters include the spectral width, acquisition time, and relaxation delay.
 - ^{13}C NMR: A proton-decoupled experiment (e.g., using the DEPT pulse sequence to differentiate between CH , CH_2 , and CH_3 groups) is typically run. Due to the lower natural abundance and sensitivity of ^{13}C , a larger number of scans is required.
 - ^{31}P NMR: A proton-decoupled one-pulse experiment is generally sufficient. The spectral width will be set to cover the expected range for thiophosphates.

Workflow for Spectroscopic Analysis of Trichloronat

The following diagram illustrates a general workflow for the identification and quantification of **Trichloronat** in a sample using the spectroscopic techniques described.



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Caption: General workflow for the spectroscopic analysis of **Trichloronat**.

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References

- 1. docs.chemaxon.com [docs.chemaxon.com]
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